

Essential Safety and Operational Guidance for Handling 2-Picenecarboxylic Acid

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Compound of Interest

Compound Name: 2-Picenecarboxylic acid

Cat. No.: B14747725

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **2-Picenecarboxylic acid** (CAS No. 118172-80-8). The following procedural guidance outlines the necessary personal protective equipment (PPE), safe handling protocols, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **2-Picenecarboxylic acid**, the use of appropriate personal protective equipment is mandatory to prevent contact with the eyes, skin, and respiratory tract. The following table summarizes the required PPE.

Protection Type	Recommended Equipment	Specifications and Usage
Eye and Face Protection	Chemical safety goggles or glasses	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary for splash hazards.
Skin Protection	Chemical-resistant gloves	Select gloves based on the potential hazards, duration of use, and physical conditions of the workplace.
Laboratory coat	A standard lab coat should be worn to protect against incidental contact.	
Respiratory Protection	Respirator	Required when there is a risk of dust formation or inhalation of vapors. Use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure risks and maintain the integrity of the compound.

Handling:

- **Avoid Contact:** Prevent all direct contact with the skin, eyes, and clothing.
- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood.
- **Dust Prevention:** Avoid the formation of dust and aerosols.
- **Hygiene:** Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse.

- Ignition Sources: Keep away from sources of ignition.

Storage:

- Container: Keep the container tightly closed.
- Conditions: Store in a dry and well-ventilated place.
- Temperature: Recommended storage temperature is -20°C for the long term and 2-8°C for the short term^[1].

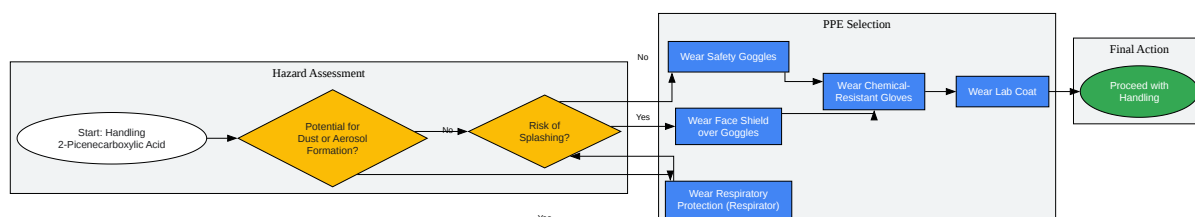
Disposal Plan

Proper disposal of **2-Picenecarboxylic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal: Dispose of this material and its container at a licensed professional waste disposal service.
- Container Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Environmental Precautions: Do not let the product enter drains. Prevent further leakage or spillage if it is safe to do so.

PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **2-Picenecarboxylic acid**.



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Caption: PPE Selection Workflow for **2-Picene-carboxylic Acid**.

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References

- 1. biocrick.com [biocrick.com]
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